

# Physical Properties of Calcium Iodide Hydrate: A Technical Guide

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## Compound of Interest

Compound Name: *Calcium iodide hydrate*

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This technical guide provides a comprehensive overview of the physical properties of **calcium iodide hydrate**, intended for researchers, scientists, and professionals in drug development. Calcium iodide ( $\text{CaI}_2$ ) is an ionic compound that readily absorbs moisture from the air, forming various hydrates, most commonly calcium iodide tetrahydrate ( $\text{CaI}_2 \cdot 4\text{H}_2\text{O}$ ) and calcium iodide hexahydrate ( $\text{CaI}_2 \cdot 6\text{H}_2\text{O}$ ).<sup>[1][2]</sup> Understanding the physical characteristics of these hydrated forms is crucial for their application in pharmaceuticals, chemical synthesis, and other research areas.<sup>[1][3]</sup>

## General Properties

Calcium iodide and its hydrates are typically colorless to yellowish-white crystalline solids or powders.<sup>[2][4][5]</sup> They are known for their deliquescent nature, meaning they have a strong tendency to absorb moisture from the atmosphere and dissolve in it.<sup>[2][6]</sup> When exposed to air, they can slowly react with oxygen and carbon dioxide, leading to the formation of elemental iodine, which imparts a yellowish color.<sup>[2]</sup>

## Quantitative Physical Data

The following tables summarize the key physical properties of anhydrous calcium iodide and its common hydrated forms. Note that some reported values for hydrates may reflect the properties of the anhydrous salt after dehydration upon heating.

Table 1: General and Molar Mass Properties

Property	Anhydrous Calcium Iodide ( $\text{CaI}_2$ )	Calcium Iodide Tetrahydrate ( $\text{CaI}_2 \cdot 4\text{H}_2\text{O}$ )	Calcium Iodide Hexahydrate ( $\text{CaI}_2 \cdot 6\text{H}_2\text{O}$ )
Molecular Formula	$\text{CaI}_2$ <sup>[6][7]</sup>	$\text{CaH}_8\text{I}_2\text{O}_4$ <sup>[5]</sup>	$\text{CaH}_{12}\text{I}_2\text{O}_6$ <sup>[8][9]</sup>
Molar Mass	293.89 g/mol <sup>[6][7]</sup>	365.95 g/mol <sup>[5][6][7]</sup>	401.98 g/mol <sup>[8][9]</sup>
Appearance	White solid <sup>[6][7]</sup>	Colorless or light yellow hexagonal crystal or powder <sup>[5]</sup>	Colorless to yellowish-white crystalline powder <sup>[2]</sup>

Table 2: Thermal and Density Properties

Property	Anhydrous Calcium Iodide ( $\text{CaI}_2$ )	Calcium Iodide Tetrahydrate ( $\text{CaI}_2 \cdot 4\text{H}_2\text{O}$ )	Calcium Iodide Hexahydrate ( $\text{CaI}_2 \cdot 6\text{H}_2\text{O}$ )
Melting Point	779 °C <sup>[6]</sup>	779 °C (dehydrated)	42 °C (decomposes) <sup>[4][10][11]</sup>
Boiling Point	1100 °C <sup>[6][7]</sup>	1100 °C <sup>[12]</sup>	160 °C <sup>[4]</sup>
Density	3.956 g/cm <sup>3</sup> <sup>[6][7]</sup>	2.55 g/cm <sup>3</sup> <sup>[1][4]</sup>	N/A

Table 3: Solubility Data

Property	Anhydrous Calcium Iodide ( $\text{CaI}_2$ )	Calcium Iodide Hydrate (General)
Solubility in Water	64.6 g/100 mL (0 °C) <sup>[7][13]</sup>	Freely soluble <sup>[4][10]</sup>
	66 g/100 mL (20 °C) <sup>[7][13]</sup>	
	81 g/100 mL (100 °C) <sup>[7][13]</sup>	
Solubility in Other Solvents	Soluble in acetone and alcohols <sup>[7][13]</sup>	Slightly soluble in ethanol and acetone <sup>[2][4]</sup>
Insoluble in ether <sup>[2][14]</sup>	Soluble in methanol <sup>[2][10]</sup>	

# Crystal Structure

Anhydrous calcium iodide possesses a rhombohedral crystal structure.[13] The hydrated forms, such as  $\text{CaI}_2 \cdot 6.5\text{H}_2\text{O}$  and  $\text{CaI}_2 \cdot 4\text{H}_2\text{O}$ , have distinct crystal structures that have been investigated.[15] The presence of water molecules in the crystal lattice significantly influences the physical properties of the compound.

# Experimental Protocols

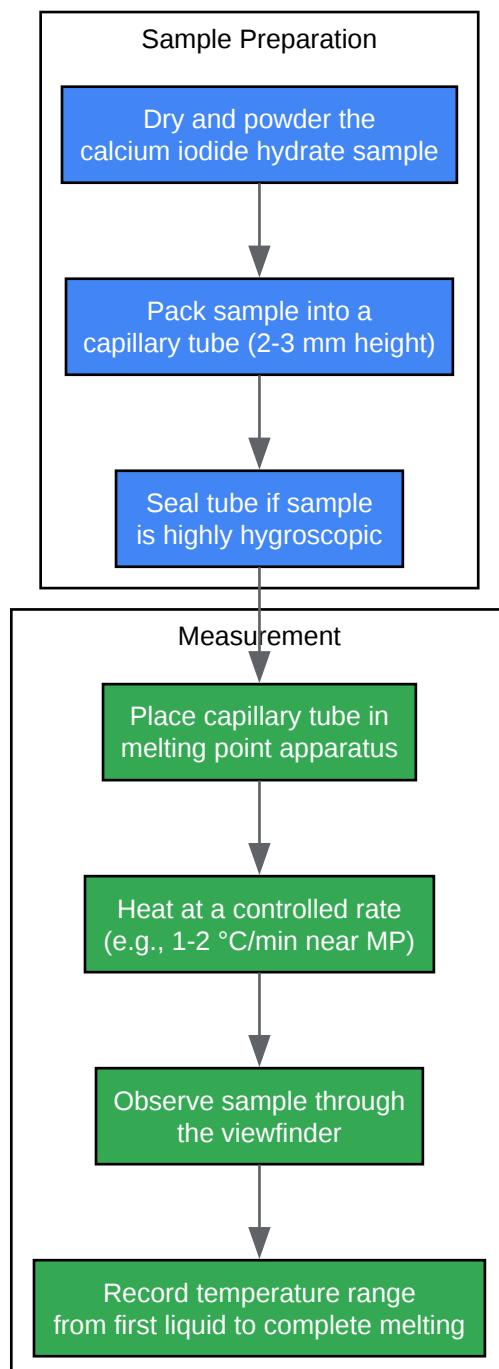
The determination of the physical properties of **calcium iodide hydrate** involves standard laboratory procedures for characterizing crystalline solids. Below are generalized methodologies for key experiments.

## Determination of Melting Point

The melting point of a hydrated salt can be determined using a capillary method with a melting point apparatus.[16][17]

Methodology:

- Sample Preparation: A small amount of the dry, powdered **calcium iodide hydrate** is packed into a capillary tube to a height of 2-3 mm.[18] The tube must be sealed if the sample is highly hygroscopic.[19]
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which contains a heated block and a thermometer.[16]
- Heating: The sample is heated at a controlled rate.[19] An initial rapid heating can be used to determine an approximate melting point, followed by a slower heating rate (e.g., 1-2 °C per minute) near the expected melting point for an accurate measurement.[16]
- Observation: The temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.[18] For a hydrated salt, decomposition may be observed instead of a clear melting point.[4]



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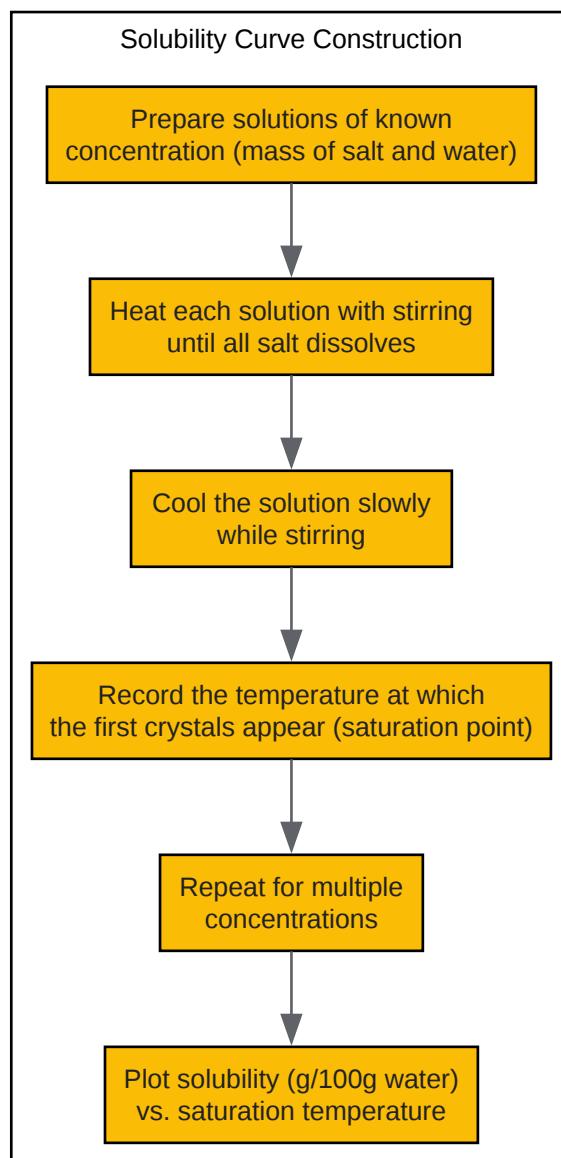
**Diagram 1:** Workflow for Melting Point Determination

## Determination of Solubility

The solubility of **calcium iodide hydrate** in water can be determined by measuring the saturation temperature of solutions with known concentrations.[20][21]

Methodology:

- Solution Preparation: A known mass of **calcium iodide hydrate** is dissolved in a known volume of distilled water in a test tube.[21]
- Dissolution: The solution is heated gently with stirring until all the solid has dissolved.[20]
- Crystallization Point: The solution is then allowed to cool slowly with continuous stirring. The temperature at which the first crystals appear is recorded as the saturation temperature for that concentration.[20]
- Data Analysis: This process is repeated for several different concentrations. The results are used to construct a solubility curve by plotting solubility (in g/100 g of water) versus temperature.[21]



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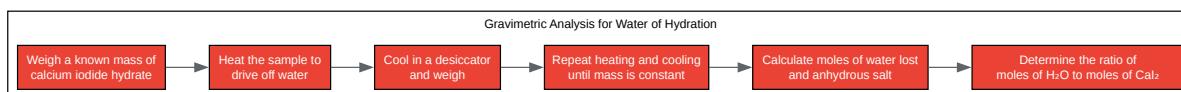
**Diagram 2:** Experimental Workflow for Solubility Determination

## Determination of the Degree of Hydration

The number of water molecules per formula unit of calcium iodide can be determined by gravimetric analysis.

Methodology:

- Initial Weighing: A clean, dry crucible is weighed accurately. A known mass of the hydrated calcium iodide is added to the crucible and weighed again.[22]
- Heating: The crucible containing the hydrate is heated gently at first, then more strongly, to drive off the water of hydration.[23]
- Cooling and Weighing: The crucible is cooled in a desiccator to prevent reabsorption of moisture and then weighed.[22]
- Constant Mass: The heating, cooling, and weighing steps are repeated until a constant mass is achieved, indicating that all the water has been removed.[23]
- Calculation: The mass of the water lost is determined by the difference between the initial and final masses. From this, the moles of water and the moles of anhydrous calcium iodide can be calculated to determine the formula of the hydrate.[22]



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**Diagram 3:** Logical Flow for Determining the Formula of a Hydrate

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